

Diethylmercury CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylmercury

Cat. No.: B1204316

[Get Quote](#)

An In-depth Technical Guide to Diethylmercury

This guide provides a comprehensive overview of **diethylmercury**, a highly toxic organomercury compound. It is intended for researchers, scientists, and drug development professionals who require detailed technical information on its chemical properties, synthesis, and safe handling protocols.

Chemical and Physical Properties

Diethylmercury is a flammable, colorless liquid with a slightly sweet odor.^[1] It is crucial to note that inhaling a sufficient amount of fumes to detect this odor would be fatal.^[1] The quantitative properties of **diethylmercury** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	627-44-1	[1][2][3]
Molecular Formula	C ₄ H ₁₀ Hg	[1][2]
Molar Mass	258.71 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Density	2.446 g/mL	[1]
Melting Point	-45 °C	[1]
Boiling Point	156-157 °C	[1]
Solubility in water	Insoluble	[1][4]
Solubility in other solvents	Soluble in ethers, hydrocarbons, and THF.[1] Slightly soluble in ethanol.[1] Highly soluble in nonpolar solvents like hexane and toluene.[4]	

Molecular Structure

Diethylmercury consists of a central mercury atom covalently bonded to two ethyl groups. The molecule adopts a linear structure.

Caption: Molecular structure of **diethylmercury**.

Synthesis of Diethylmercury

A common laboratory method for the synthesis of **diethylmercury** involves the reaction of a Grignard reagent, such as ethylmagnesium bromide, with mercury(II) chloride.[1][5]

Experimental Protocol: Synthesis from Grignard Reagent

Materials:

- Ethylmagnesium bromide ($\text{C}_2\text{H}_5\text{MgBr}$) solution in a suitable ether solvent (e.g., diethyl ether or THF)
- Mercury(II) chloride (HgCl_2)
- Anhydrous diethyl ether or THF
- Standard glassware for air-sensitive reactions (Schlenk line, nitrogen/argon atmosphere)
- Magnetic stirrer and heating mantle

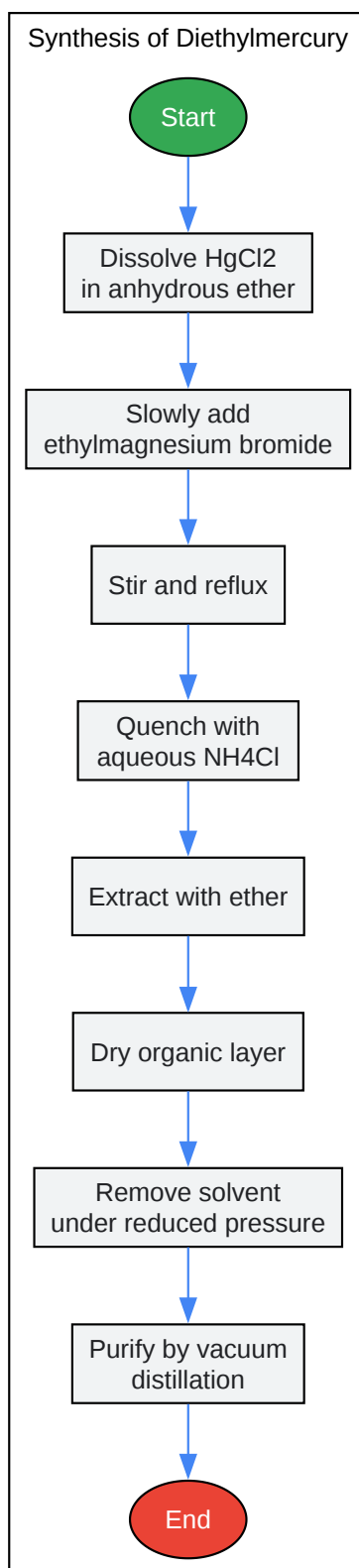
Procedure:

- **Reaction Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a condenser under an inert atmosphere (nitrogen or argon).
- **Reagent Addition:** Dissolve a known quantity of mercury(II) chloride in anhydrous diethyl ether or THF and place it in the reaction flask.
- **Grignard Reaction:** Slowly add a stoichiometric amount (2 equivalents) of the ethylmagnesium bromide solution to the stirred solution of mercury(II) chloride from the dropping funnel. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction Completion:** After the addition is complete, continue stirring the reaction mixture at room temperature or with gentle heating for a specified period to ensure the reaction goes to completion.
- **Work-up:** Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with additional diethyl ether.
- **Drying and Solvent Removal:** Combine the organic extracts, dry over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure.

- Purification: The crude **diethylmercury** can be purified by distillation under reduced pressure.

The overall chemical reaction is as follows: $2 \text{C}_2\text{H}_5\text{MgBr} + \text{HgCl}_2 \rightarrow (\text{C}_2\text{H}_5)_2\text{Hg} + \text{MgBr}_2 + \text{MgCl}_2$ ^[1]

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **diethylmercury**.

Toxicity and Hazard Information

Diethylmercury is an extremely toxic neurotoxin that can be fatal if swallowed, inhaled, or in contact with skin.^{[1][2]} It can readily cross the blood-brain barrier, causing permanent brain damage.^[1]

GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	H300: Fatal if swallowed	Danger	GHS06
Acute Toxicity, Dermal	H310: Fatal in contact with skin	Danger	GHS06
Acute Toxicity, Inhalation	H330: Fatal if inhaled	Danger	GHS06
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure	Warning	GHS08
Hazardous to the Aquatic Environment, Acute Hazard	H400: Very toxic to aquatic life	Warning	GHS09
Hazardous to the Aquatic Environment, Long-term Hazard	H410: Very toxic to aquatic life with long lasting effects	Warning	GHS09

Data sourced from PubChem.^[2]

Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	51 mg/kg	[6]
LD50	Mouse	Oral	44 mg/kg	[6]
LC50	Rat	Inhalation	258 mg/m ³	[6]
LC50	Mouse	Inhalation	91 mg/m ³	[6]

Safe Handling Protocol

Due to its extreme toxicity and ability to penetrate many common glove materials, stringent safety precautions must be followed when handling **diethylmercury**.^{[4][7]}

Engineering Controls:

- All work with **diethylmercury** must be conducted in a certified chemical fume hood.^[8]
- An emergency shower and eyewash station must be readily accessible.^[7]

Personal Protective Equipment (PPE):

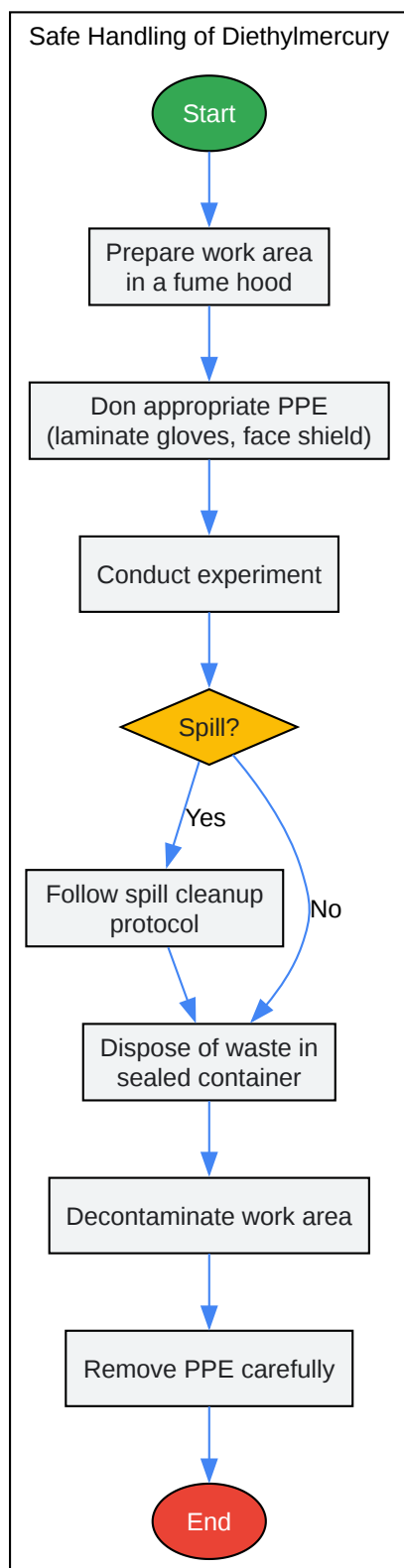
- Gloves: Wear highly resistant laminate gloves (e.g., Silver Shield) under a pair of heavy-duty, abrasion-resistant outer gloves (e.g., long-cuffed neoprene).^{[7][8]} Latex and nitrile gloves do not provide adequate protection.^[7]
- Eye Protection: Chemical safety goggles and a full-face shield are mandatory.^[7]
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.^[8]

Handling Procedures:

- Preparation: Before starting work, ensure all necessary safety equipment is in place and functional. Review the Safety Data Sheet (SDS).
- Manipulation: Conduct all transfers and manipulations of **diethylmercury** within the fume hood. Use appropriate tools to avoid direct contact.

- Spill Management: In case of a small spill within the fume hood, use a commercial mercury spill kit to amalgamate and collect the material. For larger spills, evacuate the area and contact emergency personnel.[\[9\]](#)
- Waste Disposal: All **diethylmercury**-contaminated waste, including gloves and disposable labware, must be collected in a designated, sealed hazardous waste container.[\[10\]](#)

Safe Handling Workflow



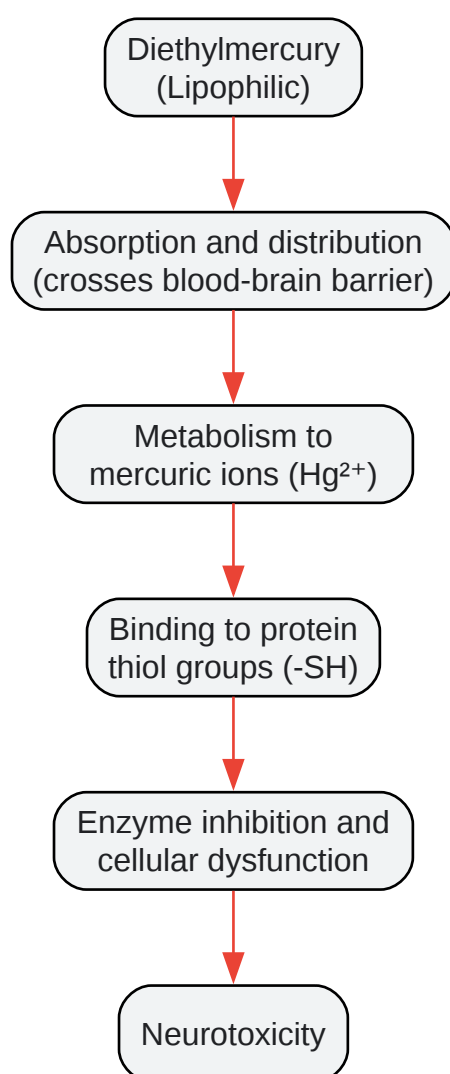
[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **diethylmercury**.

Mechanism of Toxicity

The primary mechanism of toxicity for mercury compounds is the high-affinity binding of the divalent mercuric ion (Hg^{2+}) to the thiol or sulfhydryl groups of proteins.[2] This interaction can inhibit enzyme function and disrupt cellular processes, leading to widespread cellular damage, particularly in the central nervous system. Organic mercury compounds like **diethylmercury** are lipophilic, which facilitates their absorption and distribution throughout the body, including crossing the blood-brain barrier.[1]

Logical Relationship in Toxicity



[Click to download full resolution via product page](#)

Caption: Simplified pathway of **diethylmercury** toxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethylmercury - Wikipedia [en.wikipedia.org]
- 2. Diethylmercury | C₄H₁₀Hg | CID 12318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Diethylmercury | 627-44-1 | Benchchem [benchchem.com]
- 6. Mercury (organo) alkyl compounds - IDLH | NIOSH | CDC [cdc.gov]
- 7. OSHA Hazard Information Bulletins Dimethylmercury | Occupational Safety and Health Administration [osha.gov]
- 8. research.uga.edu [research.uga.edu]
- 9. ehs.gatech.edu [ehs.gatech.edu]
- 10. ipo.rutgers.edu [ipo.rutgers.edu]
- To cite this document: BenchChem. [Diethylmercury CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204316#diethylmercury-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com